

An In-depth Technical Guide to the Safety and Handling of Sodium Ethanesulfinate

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Compound of Interest

Compound Name: Sodium Ethanesulfinate

Cat. No.: B1290705

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This guide provides a comprehensive overview of the safety data and handling precautions for **Sodium Ethanesulfinate** (CAS No. 20035-08-9). It is intended for researchers, scientists, and professionals in drug development who may handle this substance. The information is compiled from various safety data sheets (SDS) and chemical databases. It is important to note that comprehensive toxicological data for **Sodium Ethanesulfinate** is not readily available, and therefore, it should be handled with the utmost care, assuming it may be hazardous.

Section 1: Chemical Identification and Physical Properties

This section provides basic identification and physical and chemical properties for **Sodium Ethanesulfinate**.

Identifier	Value
Chemical Name	Sodium Ethanesulfinate
Synonyms	Ethanesulfinic acid, sodium salt; sodium ethylsulfinate
CAS Number	20035-08-9[1][2]
Molecular Formula	C2H5NaO2S[2]
Molecular Weight	116.12 g/mol [2]

Property	Value
Physical State	Solid (form not specified)
Color	Data not available
Odor	Data not available
Melting Point	292°C[1]
Boiling Point	244°C at 760 mmHg[1]
Flash Point	101.4°C[1]
Density	1.372 g/cm³[1]
Vapor Pressure	0.0102 mmHg at 25°C[1]
Solubility	Data not available[1]
Auto-ignition Temperature	Data not available[1]
Decomposition Temperature	Data not available[1]

Section 2: Hazard Identification and Classification

Comprehensive GHS classification for **Sodium Ethanesulfinate** is not consistently available. One source suggests it is suspected of causing genetic defects and damaging fertility or the unborn child. However, other sources do not provide a GHS classification. Therefore, it is prudent to handle this chemical with care, assuming it may have these and other potential hazards. A related compound, Sodium Methanesulfinate, is classified as harmful if swallowed and causes skin and eye irritation.[3]

Hazard Statement	Classification
H341	Suspected of causing genetic defects
H361	Suspected of damaging fertility or the unborn child

Note: The toxicological properties of **Sodium Ethanesulfinate** have not been thoroughly investigated.

Section 3: Handling and Storage

Proper handling and storage procedures are crucial to minimize potential exposure and ensure safety.

Precautions for Safe Handling:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Avoid contact with skin, eyes, and clothing.[4][5]
- Avoid breathing dust, fumes, gas, mist, or vapors.[5][6]
- Use only in a well-ventilated area.[3][7]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[3][5]

Conditions for Safe Storage:

- Store in a tightly closed container.[3][4]
- Keep in a dry, cool, and well-ventilated place.[3][7]
- Store locked up.
- Do not store near acids.

Section 4: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Control Parameter	Recommendation
Engineering Controls	Ensure adequate ventilation. Use a local exhaust ventilation system. Safety shower and eye wash stations should be available. [3] [4]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles. [3] [4]
Skin Protection	Wear impervious gloves and protective clothing to prevent skin contact. [3] [4]
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [3] [4]

Section 5: First Aid Measures

In case of exposure, immediate medical attention may be required.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][4]
Skin Contact	Immediately wash with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[3][4]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give two glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][7]

Section 6: Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
Specific Hazards	Combustion may produce hazardous gases, including carbon oxides, sulfur oxides, and sodium oxides.
Fire-Fighting Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Section 7: Accidental Release Measures

Action	Procedure
Personal Precautions	Avoid breathing dust and contact with the substance. Ensure adequate ventilation. Evacuate personnel to a safe area.[3]
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
Containment and Cleaning	Sweep up and shovel into suitable containers for disposal. Avoid generating dust. Clean the affected area thoroughly.[3]

Section 8: Stability and Reactivity

Aspect	Information
Reactivity	Contact with acids liberates very toxic gas.
Chemical Stability	Stable under recommended storage conditions.
Incompatible Materials	Strong oxidizing agents, strong acids.
Hazardous Decomposition Products	Carbon oxides, sulfur oxides, sodium oxides.

Section 9: Toxicological Information

Detailed toxicological data for **Sodium Ethanesulfinate** is largely unavailable. The available information is summarized below. It is important to handle this chemical as potentially hazardous due to the lack of comprehensive data.

Test	Result
Acute Oral Toxicity	Data not available
Acute Dermal Toxicity	Data not available
Acute Inhalation Toxicity	Data not available
Skin Corrosion/Irritation	Data not available
Serious Eye Damage/Irritation	Data not available
Respiratory or Skin Sensitization	Data not available
Germ Cell Mutagenicity	Suspected of causing genetic defects
Carcinogenicity	Data not available
Reproductive Toxicity	Suspected of damaging fertility or the unborn child
STOT-Single Exposure	Data not available
STOT-Repeated Exposure	Data not available
Aspiration Hazard	Data not available

Experimental Protocols: Detailed experimental protocols for the toxicological assessments of **Sodium Ethanesulfinate** are not provided in the reviewed safety data sheets.

Section 10: Ecological Information

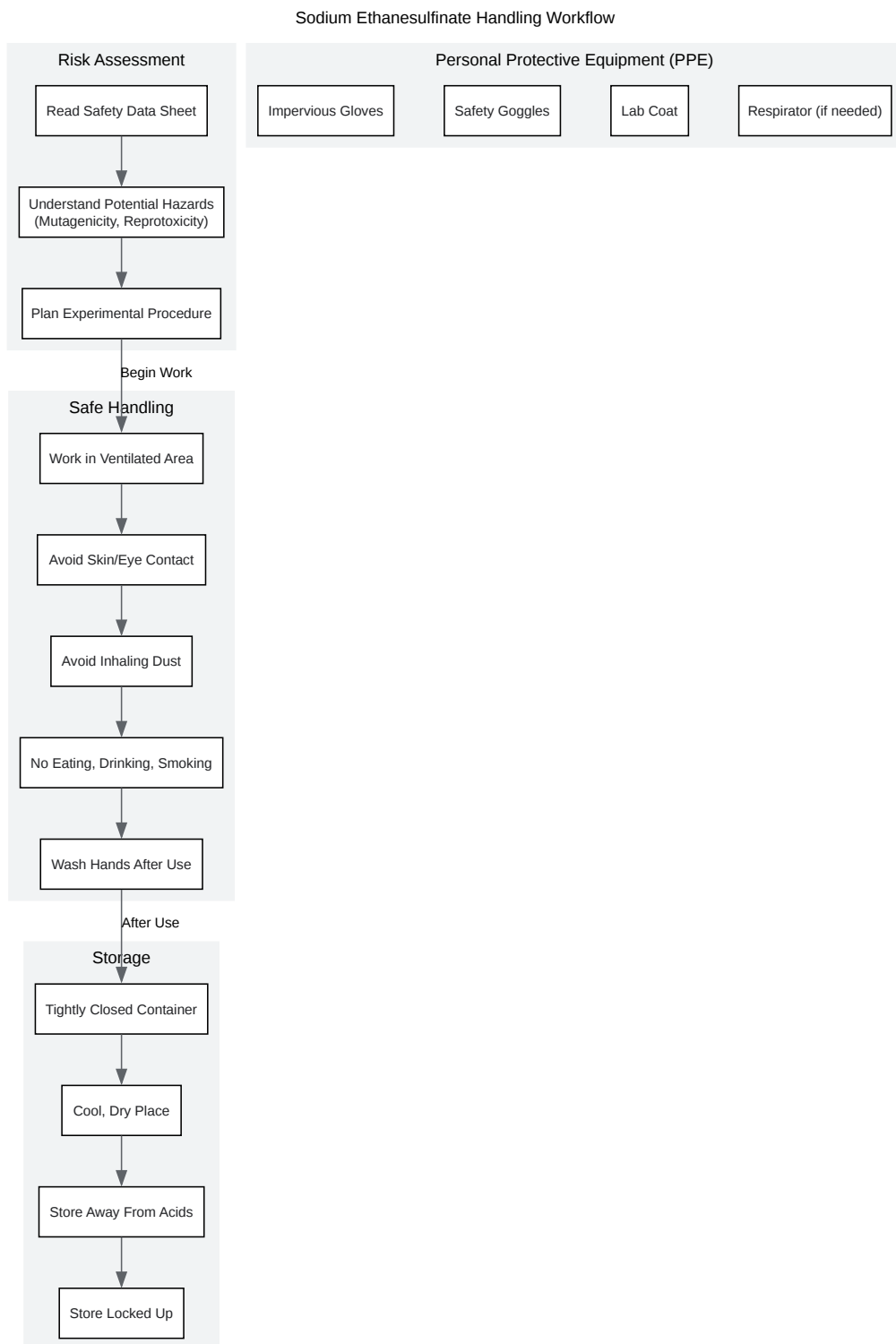
Aspect	Information
Toxicity to Fish	Data not available[1]
Toxicity to Daphnia	Data not available[1]
Toxicity to Algae	Data not available[1]
Persistence and Degradability	Data not available
Bioaccumulative Potential	Data not available
Mobility in Soil	Data not available

Section 11: Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations. Contact a licensed professional waste disposal service to dispose of this material.

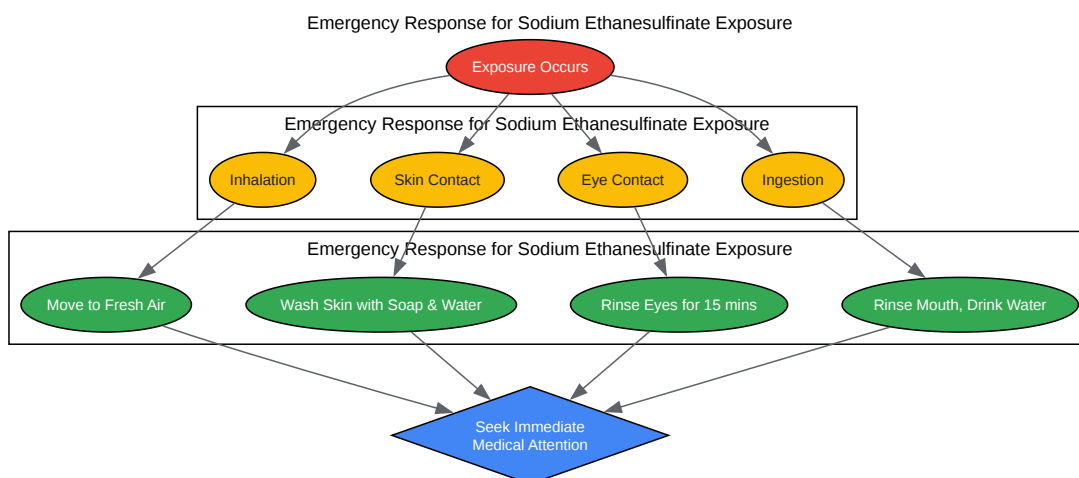
Visualizations

The following diagrams illustrate key safety and handling workflows for **Sodium Ethanesulfinate**.



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Caption: Workflow for safe handling and storage of **Sodium Ethanesulfinate**.



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Caption: First aid procedures for different routes of exposure to **Sodium Ethanesulfinate**.

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